

Proper Disposal of Dimethyl Aminoterephthalate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Dimethyl aminoterephthalate

Cat. No.: B151837

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This guide provides essential safety and logistical information for the proper disposal of **dimethyl aminoterephthalate**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

Immediate Safety and Handling

Before beginning any disposal procedure, it is crucial to handle **dimethyl aminoterephthalate** with appropriate safety measures. This substance is known to cause skin, eye, and respiratory irritation[1][2][3].

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield[1][2].
- Skin Protection: Use chemically resistant gloves and protective clothing to prevent skin contact[1][2].
- Respiratory Protection: In case of dust generation or inadequate ventilation, use a dust mask or a particulate filter respirator[1][4].

Handling and Storage:

- Handle in a well-ventilated area to minimize dust generation and accumulation[5].
- Avoid breathing dust, fumes, or gas[1][2][3].
- Store in a cool, dry, and well-ventilated place in a tightly sealed container[1][5].
- Wash hands thoroughly after handling[1].

Quantitative Data

The following table summarizes key physical and chemical properties for **dimethyl aminoterephthalate**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1][2]
Molecular Weight	209.2 g/mol	[2][4]
Appearance	Yellow powder	[5]
Melting Point	127 - 130 °C	[4][5]
Water Solubility	0.04 g/L (insoluble)	[5]
pH	6.9 (10g/l, H ₂ O, 20°C)	[5]

Spill and Emergency Procedures

In the event of a spill, immediate and appropriate action is critical to prevent exposure and environmental contamination.

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention[1][2].
- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice[1][2].

- Inhalation: Remove the person to fresh air. If breathing is difficult, give oxygen. Get medical attention if you feel unwell[1][2].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek medical attention[2].

Spill Cleanup Protocol:

- Evacuate and Ventilate: Evacuate personnel from the immediate area and ensure adequate ventilation[5].
- Containment: Prevent the spill from entering drains or waterways[1][5].
- Cleanup:
 - For dry spills, use dry clean-up procedures to avoid generating dust. Sweep or vacuum up the material[1].
 - Place the collected material into a suitable, closed, and properly labeled container for disposal[1][5].
- Decontamination: Wash the spill area with large amounts of water[1].

Step-by-Step Disposal Protocol

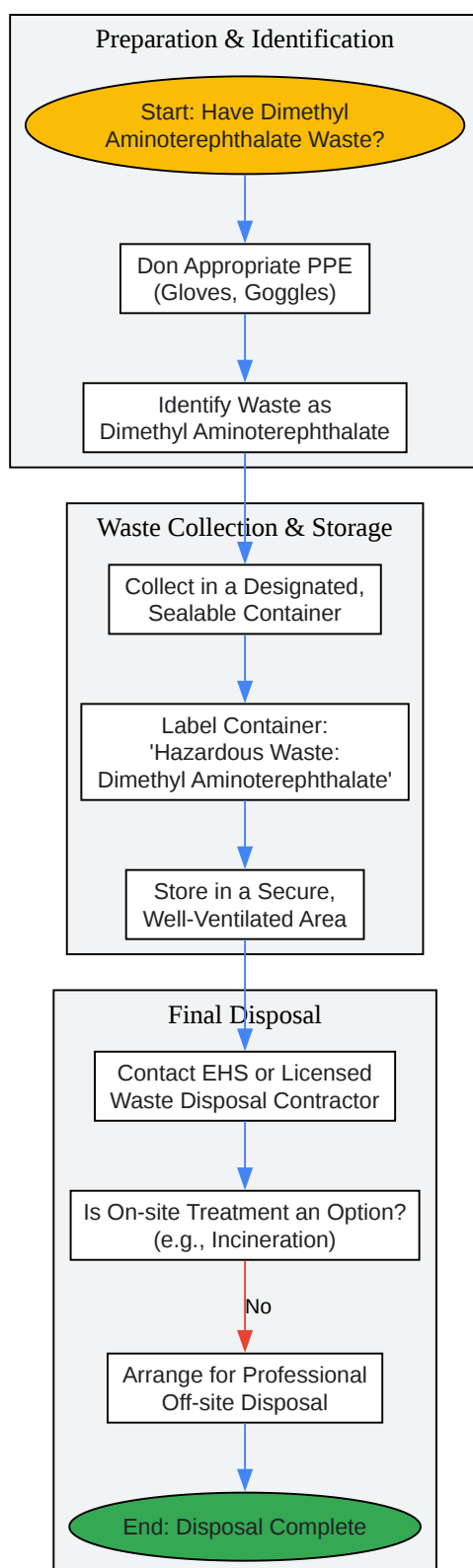
The disposal of **dimethyl aminoterephthalate** must be conducted in accordance with all local, regional, and national regulations. Waste is classified as hazardous[2].

- Waste Identification and Collection:
 - Collect waste **dimethyl aminoterephthalate** and any contaminated materials (e.g., paper towels, gloves) in a designated, chemically compatible, and sealable container.
 - Do not mix with other waste types, especially incompatible materials.
- Labeling:
 - Clearly label the container as "Hazardous Waste: **Dimethyl Aminoterephthalate**".

- Include the chemical formula and any other information required by your institution's Environmental Health and Safety (EHS) department.
- Storage:
 - Store the sealed waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
 - The storage area should not have drain or sewer access.
- Professional Disposal:
 - Contact your institution's EHS department or a licensed chemical waste disposal contractor to arrange for pickup and disposal[5].
 - Professional disposal services will ensure the waste is handled at an appropriate facility, which may include high-temperature incineration[5].
 - Contaminated packaging should be disposed of as unused product[5].

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **dimethyl aminoterephthalate**.



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Caption: Workflow for the safe disposal of **dimethyl aminoterephthalate**.

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